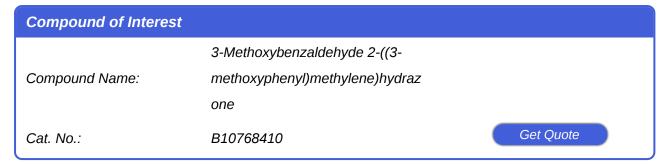


Unveiling 3-Methoxybenzaldehyde Azine: A Technical Overview

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 3-methoxybenzaldehyde azine, a symmetrical azine derivative of significant interest in synthetic chemistry and materials science. While a specific CAS number for 3-methoxybenzaldehyde azine is not prominently available in public databases, this document outlines the synthesis, characterization, and physicochemical properties based on established methodologies for analogous compounds. The information presented herein is curated to support ongoing research and development in related fields.

Physicochemical and Spectroscopic Data

The quantitative data for analogous azine compounds are summarized below. These values provide a reference for the expected characteristics of 3-methoxybenzaldehyde azine.



Property	(E,E)-2-Hydroxy-3- methoxybenzaldeh yde Azine	2- Methoxybenzaldeh yde Azine	Notes
Molecular Formula	C16H16N2O4	C16H16N2O2	The molecular formula for 3-methoxybenzaldehyde azine would be C16H16N2O2.
Molecular Weight	300 g/mol [1]	268.31 g/mol	The molecular weight for 3-methoxybenzaldehyde azine would be 268.31 g/mol .
Melting Point	185-187 °C[1]	Not specified	Provides an expected range for the melting point.
Mass Spectrometry (m/z)	300 (M+), 283, 150, 135, 80, 52[1]	Not specified	Indicates expected fragmentation patterns.
Yield	Not specified	82.4%[2]	Demonstrates a high- yielding synthetic route.

Experimental Protocols

The synthesis of azines is a well-established chemical transformation. The following protocol is a generalized procedure based on the synthesis of similar benzaldehyde azines and can be adapted for the preparation of 3-methoxybenzaldehyde azine.

Synthesis of 3-Methoxybenzaldehyde Azine

This procedure details the condensation reaction between 3-methoxybenzaldehyde and a hydrazine source to yield the corresponding azine.



Materials:

- 3-Methoxybenzaldehyde (CAS: 591-31-1)[3][4][5][6][7]
- Hydrazine hydrate or Hydrazine hydrochloride
- Ethanol (analytical grade)

Procedure:

- Dissolve 3-methoxybenzaldehyde (2 molar equivalents) in ethanol in a round-bottom flask.
- Add a solution of hydrazine hydrate or hydrazine hydrochloride (1 molar equivalent) in ethanol to the flask.
- The reaction mixture can be stirred at room temperature or gently refluxed to drive the reaction to completion. Reaction progress can be monitored by thin-layer chromatography.
- Upon completion of the reaction, the product may precipitate out of the solution. If not, the solvent can be partially evaporated to induce crystallization.
- The resulting solid product is collected by filtration, washed with cold ethanol, and dried in a vacuum oven.

Characterization:

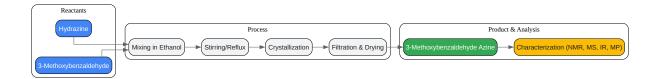
The structure and purity of the synthesized 3-methoxybenzaldehyde azine can be confirmed using standard analytical techniques including:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR to elucidate the chemical structure.
- Mass Spectrometry (MS): To confirm the molecular weight and fragmentation pattern.
- Infrared (IR) Spectroscopy: To identify the characteristic C=N stretching frequency of the azine group.
- Melting Point Analysis: To determine the purity of the compound.



Synthesis Workflow and Diagrams

The synthesis of 3-methoxybenzaldehyde azine follows a straightforward condensation reaction pathway. The workflow and the chemical reaction are illustrated below.



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Caption: Synthesis workflow for 3-methoxybenzaldehyde azine.

Caption: Chemical reaction for the synthesis of 3-methoxybenzaldehyde azine.

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